

An In-depth Technical Guide to the Mechanism of Action of NOC-5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NOC-5

Cat. No.: B11749727

[Get Quote](#)

This guide provides a detailed overview of the core mechanism of action of **NOC-5**, a widely used nitric oxide (NO) donor in biomedical research. It is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical properties, primary signaling pathways, and relevant experimental protocols.

Introduction to NOC-5

NOC-5, with the chemical name 3-[2-hydroxy-1-(1-methylethyl)-2-nitrosohydrazinyl]-1-propanamine, is a stable NO-amine complex that spontaneously releases nitric oxide under physiological conditions without the need for cofactors.^[1] This property makes it a valuable tool for studying the diverse physiological and pathological roles of NO, including its functions in vasodilation, neurotransmission, and the immune response.^[2]

Physicochemical Properties and NO Release Kinetics

NOC-5 is a white, crystalline solid that is soluble in aqueous solutions, particularly alkaline solutions (pH ≥ 10.0), which enhance its stability.^{[3][4]} Under physiological conditions (pH 7.4),

NOC-5 decomposes to release two equivalents of nitric oxide.[1] The release of NO begins immediately upon addition to a sample solution.[5]

Quantitative Data on NOC-5

The following table summarizes key quantitative parameters of **NOC-5**, providing a basis for experimental design and interpretation.

Parameter	Value	Conditions	Reference(s)
Molecular Formula	C ₆ H ₁₆ N ₄ O ₂	-	[1]
Molecular Weight	176.22 g/mol	-	[4]
Half-life (t _{1/2})	93 minutes	22°C in PBS (pH 7.4)	[1][3]
Purity	≥98%	-	[1]
λ _{max}	251 nm	-	[1]

Nitric Oxide Release Profile

Studies using NO-sensitive microsensors have characterized the temporal release profile of **NOC-5**. Freshly prepared **NOC-5** solutions exhibit a rapid increase in NO release, which then decays over time. The stability of the stock solution significantly impacts the amount of NO released. It is recommended to use fresh solutions for experiments, as the NO-releasing capacity of **NOC-5** solutions diminishes substantially over consecutive days, even when stored at -20°C.[6]

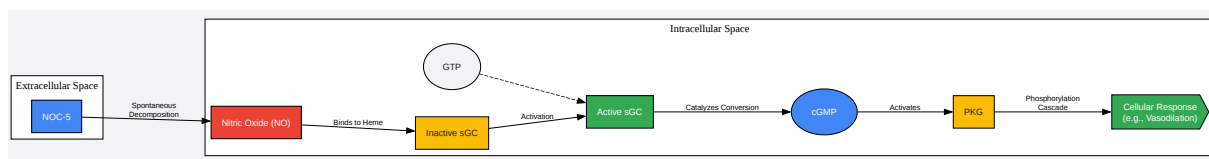
Primary Mechanism of Action: The sGC-cGMP Signaling Pathway

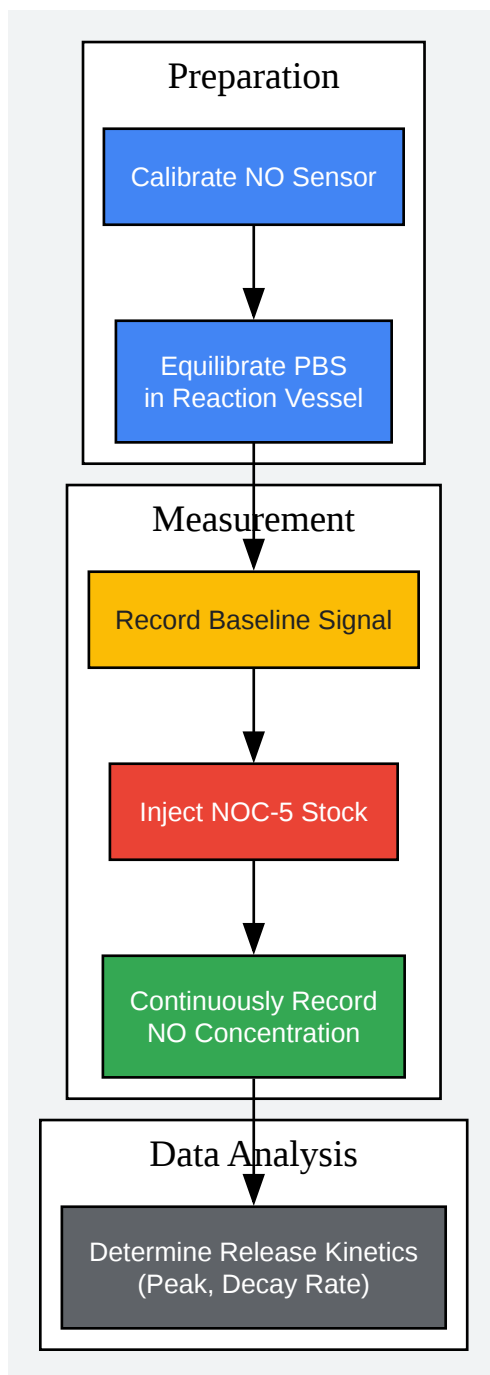
The principal mechanism through which **NOC-5** exerts its biological effects is via the activation of the soluble guanylate cyclase (sGC) signaling pathway.[7] This pathway is central to many of the physiological roles of nitric oxide.

Signaling Cascade:

- **NO Diffusion:** Being a small, lipophilic molecule, NO released from **NOC-5** readily diffuses across cell membranes into target cells.[\[8\]](#)
- **sGC Activation:** Inside the cell, NO binds to the heme prosthetic group of soluble guanylate cyclase (sGC), a heterodimeric enzyme.[\[7\]](#)[\[9\]](#) This binding induces a conformational change in sGC, leading to its activation.[\[7\]](#)
- **cGMP Synthesis:** Activated sGC catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[\[10\]](#)
- **Downstream Effectors:** cGMP acts as a second messenger and activates several downstream targets, including:
 - **cGMP-dependent protein kinases (PKG):** These kinases phosphorylate various substrate proteins, leading to a cascade of cellular responses.
 - **cGMP-gated ion channels:** These channels are directly modulated by cGMP, altering ion flow across the cell membrane.
 - **Phosphodiesterases (PDEs):** cGMP can regulate the activity of PDEs, which are enzymes that hydrolyze cyclic nucleotides, thus providing a feedback mechanism.[\[7\]](#)

The activation of this pathway ultimately leads to various cellular responses, such as smooth muscle relaxation (vasodilation), inhibition of platelet aggregation, and modulation of neurotransmission.[\[11\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mechanisms of NO-Mediated Protein S-Nitrosylation in the Lens-Induced Myopia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Direct measurement of actual levels of nitric oxide (NO) in cell culture conditions using soluble NO donors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Nitric oxide-mediated S-Nitrosylation contributes to signaling transduction in human physiological and pathological status (Review) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Gasotransmitter - Wikipedia [en.wikipedia.org]
- 5. mdpi.com [mdpi.com]
- 6. Characterisation and comparison of temporal release profiles of nitric oxide generating donors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. publications.ersnet.org [publications.ersnet.org]
- 8. Measurement of nitric oxide by reconversion of nitrate/nitrite to NO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Measurement of NO in biological samples - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Cellular Factors That Shape the Activity or Function of Nitric Oxide-Stimulated Soluble Guanylyl Cyclase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Mechanism of Action of NOC-5]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11749727/docs#an-in-depth-technical-guide-to-the-mechanism-of-action-of-noc-5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)